

# Application Notes: Hexanitrostilbene (HNS) in Space Mission Applications

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## Compound of Interest

Compound Name: HNS-32

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## Introduction

Hexanitrostilbene (HNS) is a high-performance, heat-resistant secondary explosive that has become a critical material for numerous space mission applications due to its exceptional thermal stability and insensitivity to accidental detonation.<sup>[1][2]</sup> Developed in the 1960s at the U.S. Naval Ordnance Laboratory, HNS offers a unique combination of properties that make it highly reliable in the extreme environments of space, including high vacuum, and broad temperature fluctuations.<sup>[1][3]</sup> This document provides detailed application notes and protocols for researchers, scientists, and professionals involved in the development and qualification of materials for space applications.

## Key Properties and Advantages for Space Applications

The suitability of HNS for space missions stems from its distinct physical and chemical properties:

- **High Thermal Stability:** HNS has a high melting point of 316-318 °C and can withstand temperatures up to 325°C, making it ideal for applications where components may be exposed to significant heat during launch or operation.<sup>[1][2][4]</sup>
- **Low Sensitivity:** It exhibits very low sensitivity to impact, friction, and electrostatic sparks, which is a critical safety requirement for handling and integration into complex spacecraft systems.<sup>[1][2]</sup>

- **Vacuum Stability:** HNS demonstrates superior resistance to sublimation at high temperatures and low pressures, a vital characteristic for materials used in the vacuum of space to prevent degradation and contamination.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- **Radiation Resistance:** It is resistant to radiation, ensuring its performance is not compromised during long-duration missions or passage through radiation belts.[\[2\]](#)
- **Reliable Performance:** HNS provides consistent and reliable detonation characteristics, which is essential for mission-critical pyrotechnic events.

There are several types of HNS, with HNS-I, HNS-II, and HNS-IV being the most common. HNS-I is a fine, crystalline material produced directly from synthesis, while HNS-II is a higher-density, larger-particle form obtained through recrystallization, offering better handling and loading properties.[\[3\]](#)[\[4\]](#)[\[6\]](#) HNS-IV is a specific variant recognized for its use in exploding foil initiators (EFI).[\[7\]](#)[\[8\]](#)

## Quantitative Data Summary

The properties of HNS are summarized in the tables below for easy comparison.

Table 1: Physical and Explosive Properties of Hexanitrostilbene (HNS)

Property	HNS-I / HNS-II	HNS-IV	Reference(s)
Chemical Formula	C <sub>14</sub> H <sub>6</sub> N <sub>6</sub> O <sub>12</sub>	C <sub>14</sub> H <sub>6</sub> N <sub>6</sub> O <sub>12</sub>	[1]
Molar Mass	450.23 g/mol	450.23 g/mol	[1]
Appearance	Yellow crystalline powder	Yellow crystalline powder	[1]
Density	1.70 - 1.74 g/cm <sup>3</sup>	~1.7 g/cm <sup>3</sup>	[1][9]
Melting Point	316 - 318 °C	316 - 318 °C	[1][4]
Detonation Velocity	7,000 m/s (at 1.70 g/cm <sup>3</sup> ) to 7,120 m/s	~7,200 m/s	[1][9][10]
Heat of Detonation	4 kJ/g	Not Specified	[1]
Shock Sensitivity	Low	Low	[1]
Friction Sensitivity	Low	Low	[1]
Thermal Stability	Stable up to 325°C	Stable to over 200°C for extended periods	[2][4]

Table 2: Comparison of HNS with Other Common Aerospace Explosives

Property	HNS (Hexanitrostilbene)	RDX (Cyclonite)	HMX (Octogen)
Thermal Stability	Excellent	Good	Very Good
Melting Point (°C)	316 - 318	205	276 - 286
Impact Sensitivity	Low	High	Moderate
Friction Sensitivity	Low	High	Moderate
Detonation Velocity (m/s)	~7,000 - 7,200	~8,750	~9,100
Vacuum Stability	Excellent	Poor	Moderate
Primary Use in Space	High-temp pyros, MDF	Boosters, charges	Boosters, charges

## Detailed Application Notes

HNS has been qualified for and utilized in a wide range of space mission applications, from human spaceflight to deep space exploration.

1. Pyrotechnic Actuation Systems Pyrotechnic devices are essential for many critical, one-shot operations on a spacecraft. HNS is used in cartridges for devices that perform functions such as:

- Stage separation
- Fairing and heat shield jettison
- Deployment of solar arrays, antennas, and landing gear
- Release of satellites from launch vehicles
- Cutting of cables and lines[\[11\]](#)[\[12\]](#)

The high reliability and safety of HNS make it a preferred choice for these mission-critical events.[\[11\]](#) During the Apollo program, over 210 pyrotechnic devices were used per flight,

many of which relied on the stability of HNS.[11][13]

2. Seismic Experiments on the Moon One of the most notable uses of HNS was in the Apollo Lunar Active Seismic Experiments (ALSEP) and the Lunar Seismic Profiling Experiment (LSPE).[1][14] HNS was the primary explosive in mortar-launched seismic charges. To withstand the extreme temperature swings and vacuum on the lunar surface, a plastic-bonded explosive (PBX) formulation of HNS and Teflon (HNS/Teflon 90/10) was developed.[2][5] This formulation demonstrated excellent thermal stability, superior resistance to sublimation, and was easily molded and machined into the required charge shapes.[3][5] These charges were successfully detonated on the Moon to generate seismic waves, allowing scientists to study the lunar subsurface.[2][5]

3. Detonating Cords and Fuses HNS is extensively used in various forms of detonating cords, including Mild Detonating Fuse (MDF), Flexible Confined Detonating Cord (FCDC), and Linear Shaped Charges (LSC).[2][6][15] These components are used to transfer a detonation signal from an initiator to one or more downstream devices reliably and with precise timing. The thermal stability of HNS ensures that these cords maintain their performance characteristics even when routed near hot components of a spacecraft. Studies on hardware from the Space Shuttle's crew escape system showed no degradation in HNS-loaded components after years of service and accelerated aging, leading to a recommended extension of their useful life to 20 years.[15]

## Experimental Protocols

The qualification of HNS for space applications requires rigorous testing to verify its properties and performance. The following are generalized protocols for key experiments.

### Protocol 1: Thermal Stability Analysis via Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and decomposition temperature of HNS, providing insight into its thermal stability.

Methodology:

- **Sample Preparation:** Accurately weigh 1-2 mg of the HNS sample into a hermetically sealed aluminum DSC pan. Prepare an identical empty pan to serve as a reference.

- Instrument Setup: Place the sample and reference pans into the DSC instrument. Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Thermal Program: Heat the sample at a constant ramp rate (e.g., 10 °C/min) from ambient temperature to a temperature above the expected decomposition point (e.g., 400 °C).
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Analysis:
  - The melting point is identified as the onset temperature of the endothermic peak.
  - The decomposition temperature is identified as the onset temperature of the large exothermic peak that follows the melt.
  - The data provides critical information for establishing safe operating temperature limits.[4]

#### Protocol 2: Impact Sensitivity Testing (Drop Weight Method)

Objective: To determine the sensitivity of HNS to initiation by impact, a critical safety parameter.

##### Methodology:

- Sample Preparation: Prepare a small, precise amount of the HNS sample (e.g.,  $35 \pm 1$  mg) on a specified sandpaper disc, placed on a steel anvil.
- Test Execution: A specified weight (e.g., 2.5 kg) is dropped from varying heights onto the sample. A "go" (detonation, burning, or charring) or "no-go" is recorded for each drop.
- Staircase Method: The height of the drop is adjusted based on the previous result. If a "go" occurs, the height is decreased for the next test. If a "no-go" occurs, the height is increased.
- Data Analysis: The results from a series of ~25 drops are statistically analyzed to determine the 50% probability height ( $H_{50}$ ), which is the height from which the drop weight has a 50% chance of causing a reaction. A higher  $H_{50}$  value indicates lower sensitivity.

#### Protocol 3: Vacuum Stability and Compatibility Test

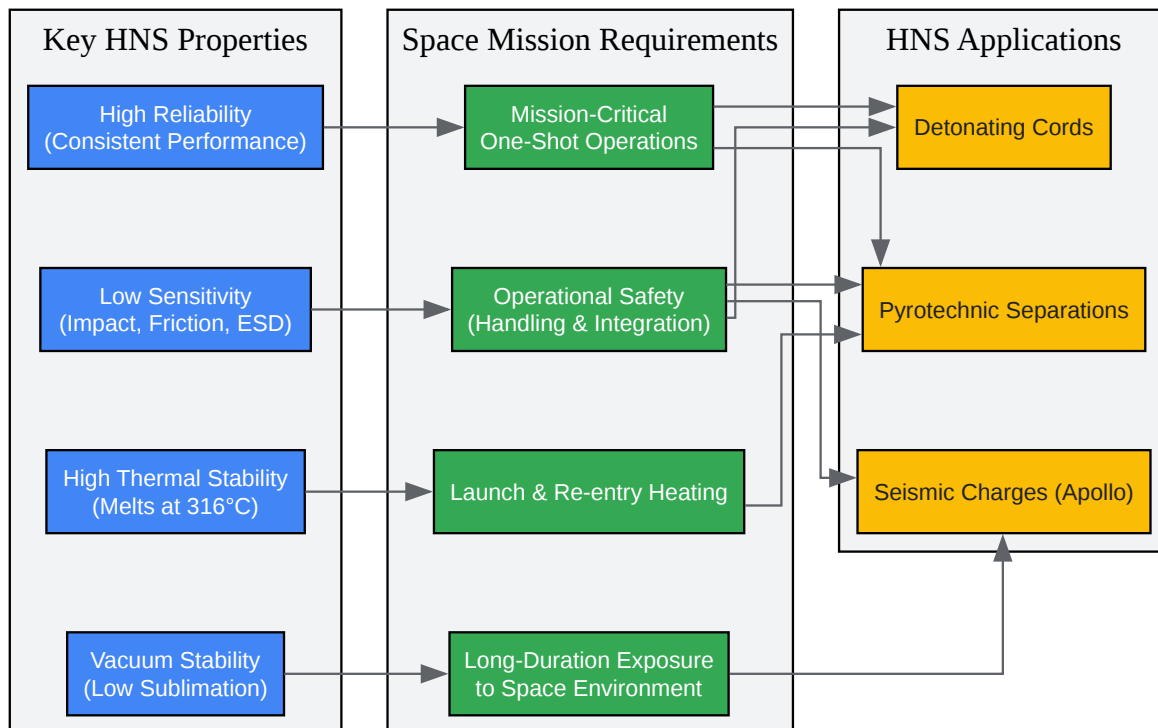
Objective: To measure the amount of gas evolved from HNS when heated under vacuum and to assess its chemical compatibility with other materials.

Methodology:

- Sample Preparation:
  - For vacuum stability, a precisely weighed sample of HNS is placed in a glass test manifold.
  - For compatibility, a weighed sample of HNS is placed in direct contact with another material (e.g., polymer, adhesive) inside the manifold.
- Test Setup: The manifold is connected to a vacuum pump and evacuated to a high vacuum (e.g., <5 mm Hg).
- Heating: The sample is heated in an oven to a specified temperature (e.g., 150 °C) for a set duration (e.g., 48 hours).[3]
- Measurement: After the heating period, the manifold is cooled to room temperature, and the volume of non-condensable gas evolved is measured using a gas burette.
- Analysis: The volume of gas evolved per gram of explosive is calculated. A low value (e.g., < 2.0 mL/g) indicates good thermal stability and compatibility.[3]

## Visualizations

Diagram 1: HNS Properties to Space Application Logic

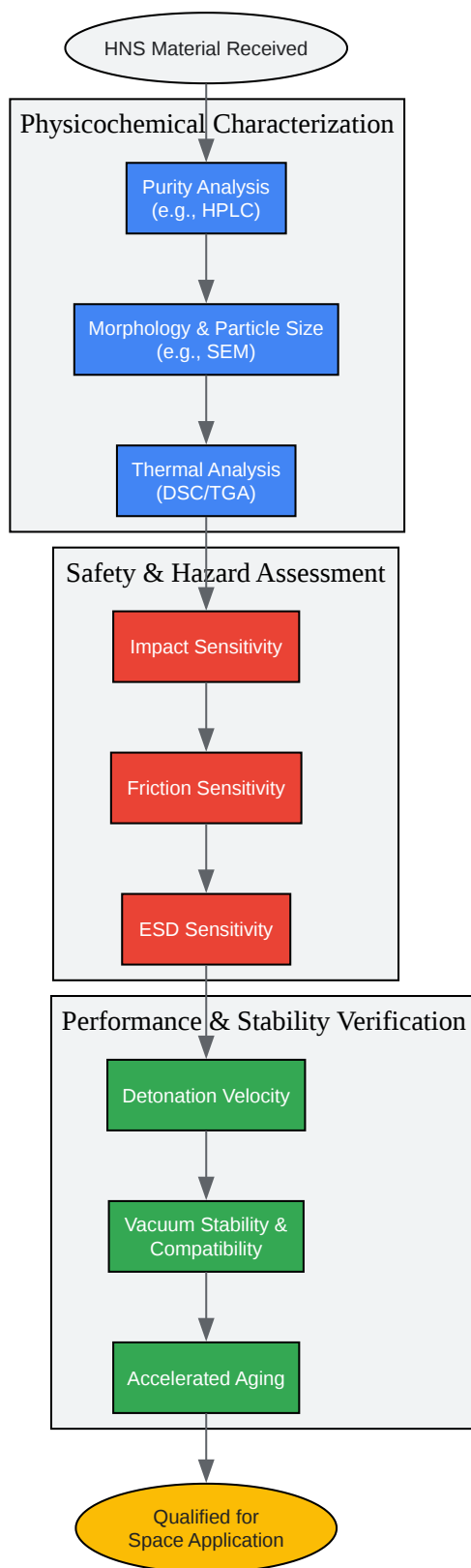


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Caption: Logical flow from HNS properties to mission requirements and applications.

Diagram 2: Experimental Workflow for HNS Qualification

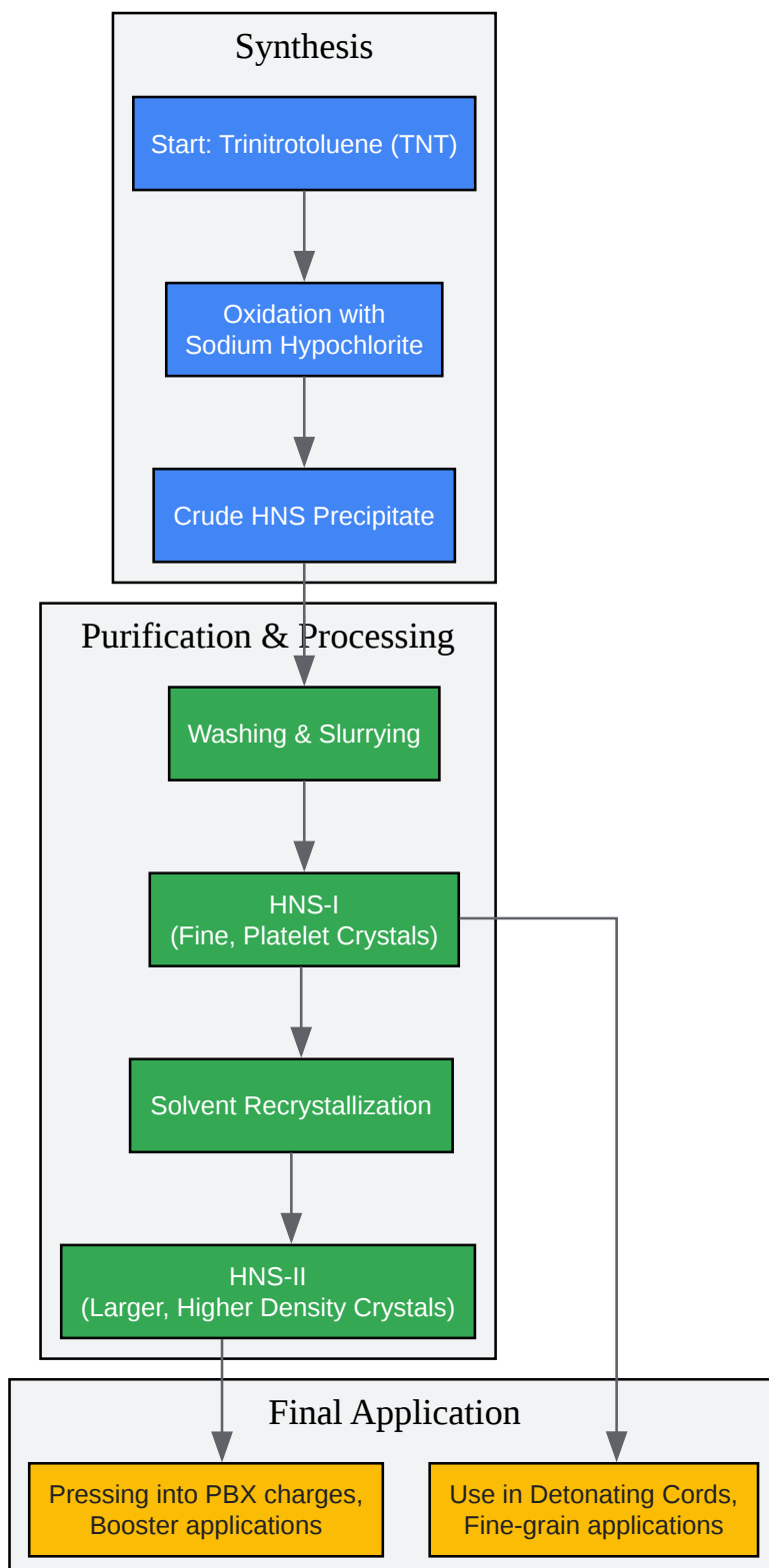




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Caption: Workflow for the qualification and testing of HNS for space missions.

Diagram 3: HNS Synthesis and Processing Flow

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Caption: Simplified flow diagram for the synthesis and processing of HNS types.

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